

Environmental Fate and Transport of Bis(2-butoxyethyl) Phthalate: A Technical Guide

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Compound of Interest

Compound Name: *Bis(2-butoxyethyl) Phthalate-d4*

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Introduction

Bis(2-butoxyethyl) phthalate (DBEP), a phthalate ester with the chemical formula $C_{20}H_{30}O_6$, is primarily utilized as a plasticizer to enhance the flexibility and durability of polymers such as polyvinyl chloride (PVC) and polyvinyl acetate.^[1] Its production and use can lead to its release into the environment through various industrial and commercial waste streams. Understanding the environmental fate and transport of DBEP is crucial for assessing its potential ecological impact. This technical guide provides a comprehensive overview of the current knowledge on the environmental distribution, degradation, and mobility of DBEP, supported by quantitative data, detailed experimental protocols, and visual representations of key processes.

Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. These properties determine its partitioning between different environmental compartments such as air, water, soil, and biota. A summary of the key physicochemical properties of Bis(2-butoxyethyl) Phthalate is presented in the table below.

Property	Value	Reference
IUPAC Name	bis(2-butoxyethyl) benzene-1,2-dicarboxylate	[1]
CAS Number	117-83-9	[1]
Molecular Formula	C20H30O6	[1]
Molecular Weight	366.45 g/mol	[2]
Physical State	Colorless liquid	[1]
Melting Point	-55 °C	[2]
Boiling Point	270 °C	[2]
Vapor Pressure	2.2 x 10 ⁻³ mm Hg at 25 °C (estimated)	[1]
Water Solubility	Low; fairly insoluble in water	[1]
Log Octanol-Water Partition Coefficient (Log Kow)	4.06 (estimated)	[1]
Soil Organic Carbon-Water Partition Coefficient (Koc)	170 (estimated)	[1]
Henry's Law Constant	2.0 x 10 ⁻¹² atm-m ³ /mol (estimated)	[1]
Bioconcentration Factor (BCF)	27 (estimated in fish)	[1]
Density	1.063 g/cm ³	[1]
Refractive Index	1.486 at 20 °C	[1]
Viscosity	42 mPa-s at 20 °C	[1]

Environmental Fate and Transport

The environmental fate of Bis(2-butoxyethyl) Phthalate is determined by a combination of transport and transformation processes. These processes dictate the persistence and distribution of the compound in the environment.

Transport

- **Atmospheric Transport:** With an estimated vapor pressure of 2.2×10^{-3} mm Hg at 25 °C, DBEP is expected to exist predominantly in the vapor phase in the atmosphere.^[1] In this phase, it can be transported over long distances. Particulate-phase DBEP can be removed from the atmosphere through wet and dry deposition.^[1]
- **Volatilization:** The low estimated Henry's Law constant (2.0×10^{-12} atm-m³/mol) indicates that DBEP is essentially non-volatile from water and moist soil surfaces.^[1] Volatilization from dry soil surfaces is also not expected to be a significant process.^[1]
- **Soil Mobility:** Based on an estimated soil organic carbon-water partition coefficient (K_{oc}) of 170, DBEP is expected to have moderate mobility in soil.^[1] This suggests that it has the potential to leach into groundwater, although its movement will be retarded by adsorption to soil organic matter.

Transformation

Biotic Degradation (Biodegradation):

Biodegradation is a key process in the environmental degradation of phthalate esters.^[1]

- **Aerobic Biodegradation:** Under aerobic conditions, DBEP is susceptible to biodegradation.^[1] One study reported a biodegradation half-life of 10 days at 30 °C using the soil microbe *Pseudomonas acidovorans*.^[1] The proposed general pathway for the aerobic biodegradation of phthalate esters involves an initial enzymatic hydrolysis of the ester bonds to form the monoester and the corresponding alcohol (2-butoxyethanol in this case).^{[1][3][4]} The monoester is further degraded to phthalic acid, which is then metabolized via protocatechuate to intermediates of central metabolism.^{[1][3][4]}
- **Anaerobic Biodegradation:** While aerobic biodegradation is a primary degradation pathway, phthalate isomers can also be completely mineralized under anaerobic conditions, although this process may involve significant lag phases.^[5] The anaerobic degradation pathway is distinct from the aerobic route and involves the formation of a phthaloyl-CoA intermediate.^[3]
^[4]

Abiotic Degradation:

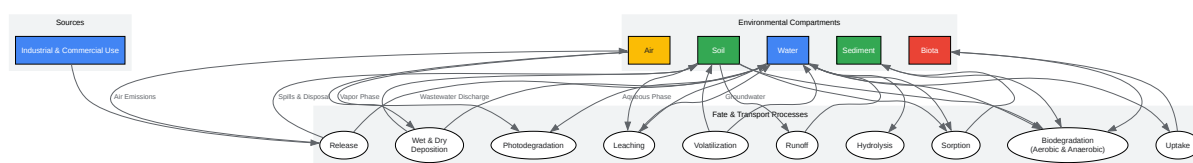
Abiotic processes, including hydrolysis and photolysis, also contribute to the transformation of DBEP in the environment.

- **Hydrolysis:** The hydrolysis of DBEP is pH-dependent. Estimated half-lives for the base-catalyzed hydrolysis of DBEP are 1.3 years at pH 7 and 49 days at pH 8.[1] This indicates that hydrolysis is not expected to be a rapid degradation process under typical environmental conditions.[1]
- **Photodegradation (Photolysis):** DBEP has chromophores that absorb light at wavelengths greater than 290 nm, suggesting it may be susceptible to direct photolysis by sunlight.[1] In the atmosphere, the vapor-phase reaction of DBEP with photochemically-produced hydroxyl radicals is expected to be a significant degradation pathway, with an estimated half-life of 9.1 hours.[1] In aqueous environments, photolysis is considered a primary contributor to the total abiotic degradation of some phthalate esters.[6]

Bioconcentration

With an estimated bioconcentration factor (BCF) of 27 in fish, the potential for DBEP to bioconcentrate in aquatic organisms is considered low.[1] This low BCF is likely due to metabolic transformation of the compound by aquatic organisms.

Environmental Fate and Transport Pathways



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Overall environmental fate and transport pathways for Bis(2-butoxyethyl) Phthalate.

Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment of the environmental fate and transport of chemicals. The following sections outline methodologies based on internationally recognized guidelines for key environmental fate studies.

Ready Biodegradability: OECD 301B (CO₂ Evolution Test)

This test evaluates the potential for a chemical to be readily biodegradable under aerobic aqueous conditions.

1. Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated under aerobic conditions in the dark or diffuse light. The amount of carbon dioxide produced from the biodegradation of the test substance is measured and compared to the theoretical maximum amount of CO₂ (ThCO₂) that can be produced from the complete oxidation of the compound.^[7]

2. Materials and Apparatus:

- Test substance: Bis(2-butoxyethyl) Phthalate
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Mineral medium: As specified in OECD 301.
- CO₂-free air supply.
- Incubation bottles (e.g., 2-5 L).
- CO₂ absorption bottles containing a known volume of a suitable absorbent (e.g., Ba(OH)₂ or NaOH).
- Titration equipment or a Total Organic Carbon (TOC) analyzer.

- Reference substance (e.g., sodium benzoate or aniline) to check the viability of the inoculum.

3. Procedure:

- Prepare the mineral medium and add the test substance to achieve a concentration that will yield a measurable amount of CO₂, typically 10-20 mg TOC/L.
- Inoculate the medium with activated sludge, usually at a concentration of up to 30 mg/L suspended solids.
- Set up parallel blank controls (inoculum only) and reference controls (inoculum + reference substance).
- Aerate the test vessels with CO₂-free air, and pass the effluent gas through the CO₂ absorption bottles.
- Incubate the test vessels in the dark at a constant temperature (e.g., 20-25 °C) for 28 days.
- At regular intervals, determine the amount of CO₂ produced by titrating the remaining alkali in the absorption solution or by analyzing the TOC of the solution.

4. Data Analysis:

- Calculate the cumulative amount of CO₂ produced in the test and control vessels.
- Calculate the percentage of biodegradation as: % Biodegradation = [(mg CO₂ in test vessel) - (mg CO₂ in blank)] / ThCO₂ * 100
- A substance is considered readily biodegradable if it reaches a biodegradation level of ≥60% within a 10-day window during the 28-day test period.

Hydrolysis as a Function of pH: OECD 111

This test determines the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values.

1. Principle: The test substance is dissolved in sterile aqueous buffer solutions of different pH values (typically 4, 7, and 9) and incubated in the dark at a constant temperature. The concentration of the test substance is measured at various time intervals to determine the rate of hydrolysis.

2. Materials and Apparatus:

- Test substance: Bis(2-butoxyethyl) Phthalate
- Sterile buffer solutions: pH 4, 7, and 9.
- Sterile, sealed test vessels (e.g., amber glass vials with Teflon-lined septa).
- Constant temperature incubator or water bath.
- Analytical instrument for quantifying the test substance (e.g., HPLC-UV, GC-MS).

3. Procedure:

- Prepare a stock solution of the test substance in a suitable solvent.
- Add a small volume of the stock solution to the sterile buffer solutions to achieve the desired initial concentration (not exceeding half the water solubility).
- Dispense the solutions into the test vessels, ensuring minimal headspace, and seal them.
- Incubate the vessels in the dark at a constant temperature (e.g., 25 °C or 50 °C for preliminary testing).
- At appropriate time intervals, withdraw samples and analyze for the concentration of the test substance.

4. Data Analysis:

- Plot the natural logarithm of the concentration of the test substance versus time for each pH.
- If the plot is linear, the hydrolysis follows pseudo-first-order kinetics. The rate constant (k) is the negative of the slope.

- The hydrolysis half-life ($t_{1/2}$) is calculated as: $t_{1/2} = \ln(2) / k$.

Soil Sorption/Desorption: OECD 106 (Batch Equilibrium Method)

This method determines the adsorption and desorption characteristics of a chemical in soil.

1. Principle: A solution of the test substance in a calcium chloride solution is equilibrated with a known amount of soil. The concentration of the test substance remaining in the solution phase is measured, and the amount adsorbed to the soil is calculated by difference. The adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then determined.

2. Materials and Apparatus:

- Test substance: Bis(2-butoxyethyl) Phthalate (radiolabeled or non-labeled).
- A range of characterized soils with varying organic carbon content, pH, and texture.
- 0.01 M Calcium chloride (CaCl_2) solution.
- Centrifuge tubes with screw caps.
- Shaker or rotator.
- Centrifuge.
- Analytical instrument for quantifying the test substance (e.g., Liquid Scintillation Counter for radiolabeled compounds, or HPLC/GC for non-labeled compounds).

3. Procedure:

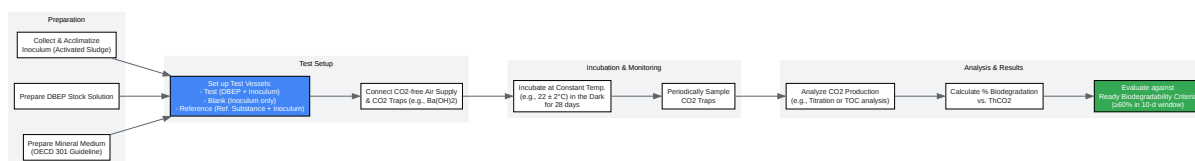
- Preliminary Study: Determine the appropriate soil-to-solution ratio and equilibration time.
- Adsorption Phase:
 - Add a known mass of soil to centrifuge tubes.

- Add a known volume of the test substance solution in 0.01 M CaCl_2 .
- Equilibrate the tubes by shaking for the predetermined time.
- Separate the solid and liquid phases by centrifugation.
- Analyze the concentration of the test substance in the supernatant.
- Desorption Phase (optional):
 - Remove a known amount of the supernatant from the adsorption phase.
 - Replace it with an equal volume of fresh 0.01 M CaCl_2 solution.
 - Resuspend the soil and shake for the same equilibration time.
 - Centrifuge and analyze the supernatant for the desorbed test substance.

4. Data Analysis:

- Calculate the amount of test substance adsorbed to the soil.
- Calculate the adsorption coefficient (K_d) as the ratio of the concentration in soil to the concentration in water at equilibrium.
- Calculate the organic carbon-normalized adsorption coefficient (K_{oc}) as: $K_{oc} = (K_d / \% \text{ organic carbon}) * 100$.

Experimental Workflow for Biodegradability Testing



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Workflow for a Ready Biodegradability Test (OECD 301B) of Bis(2-butoxyethyl) Phthalate.

Conclusion

The environmental fate of Bis(2-butoxyethyl) Phthalate is characterized by moderate mobility in soil and a low potential for bioconcentration in aquatic organisms. While volatilization is not a significant transport pathway, atmospheric transport in the vapor phase can occur.

Biodegradation is the primary mechanism for the removal of DBEP from the environment, particularly under aerobic conditions. Abiotic processes such as hydrolysis and photolysis contribute to its degradation, with atmospheric photolysis being a relatively rapid process. The standardized experimental protocols outlined in this guide provide a framework for consistently and reliably assessing the environmental fate and transport of DBEP and other similar chemicals. Further research focusing on the identification of specific degradation products under various environmental conditions would enhance the comprehensive understanding of its environmental risk profile.

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